

A Technical Guide to Heptafluorobutyl Iodide: Molecular Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1,1,1,2,2,3,3-Heptafluoro-4-iodobutane*

Cat. No.: B1294390

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This guide provides core technical data on heptafluorobutyl iodide, a fluorinated organic compound used in various chemical syntheses. The focus is on its fundamental molecular properties, including its chemical formula and molecular weight, presented in a clear, structured format suitable for a scientific audience.

Molecular Identity and Composition

Heptafluorobutyl iodide is a halogenated alkane. Its structure consists of a four-carbon butane chain where seven hydrogen atoms have been substituted by fluorine atoms, and one terminal hydrogen is replaced by an iodine atom. The most common isomer is 1-iodo-1,1,2,2,3,3,3-heptafluorobutane, however, the search results primarily point to isomers such as **1,1,1,2,2,3,3-heptafluoro-4-iodobutane**^[1] or **2,2,3,3,4,4,4-heptafluoro-1-iodobutane**^{[2][3]}. For the purpose of this guide, the molecular formula and weight are consistent across these isomers.

The definitive chemical formula for heptafluorobutyl iodide is $C_4H_2F_7I$ ^{[2][3][4]}. This formula is derived from its elemental composition. The molecular weight is the sum of the atomic weights of its constituent atoms.

Quantitative Molecular Data

The molecular formula and weight of heptafluorobutyl iodide are summarized below. The slight variation in reported molecular weights stems from differences in the precision of atomic mass values used in calculations.

Parameter	Value	Reference
Chemical Formula	$C_4H_2F_7I$	[2][3][4][5]
Molecular Weight	309.95 g/mol	[3][5]
309.9520 g/mol	[1]	
309.953 g/mol	[2]	

Methodologies for Structural and Molecular Weight Determination

The determination of the molecular formula and weight of a compound like heptafluorobutyl iodide relies on standard analytical chemistry protocols. These methods provide empirical data to confirm the compound's identity and purity.

3.1 Mass Spectrometry Mass spectrometry (MS) is the primary technique for determining the molecular weight of a compound. The process involves:

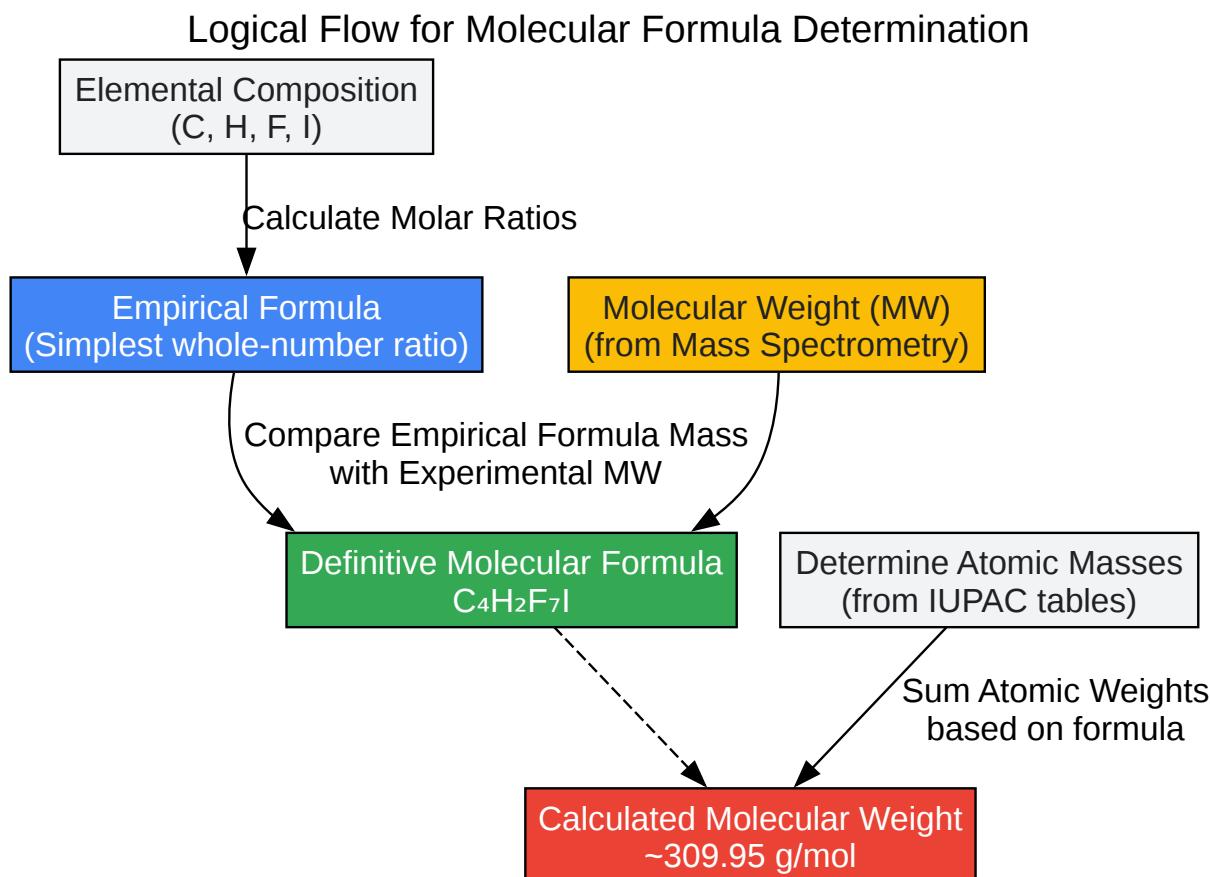
- **Ionization:** The heptafluorobutyl iodide sample is vaporized and then ionized, typically using techniques like Electron Ionization (EI) or Electrospray Ionization (ESI).
- **Acceleration:** The resulting ions are accelerated by an electric field.
- **Deflection:** The ions are then passed through a magnetic field, which deflects them based on their mass-to-charge ratio (m/z).
- **Detection:** A detector measures the abundance of ions at each m/z value. The peak corresponding to the intact molecular ion provides the molecular weight of the compound. High-resolution mass spectrometry (HRMS) can yield a highly precise mass, which helps in confirming the elemental formula.

3.2 Elemental Analysis Elemental analysis provides the percentage composition of each element (Carbon, Hydrogen) in the sample.

- **Combustion:** A precisely weighed sample of heptafluorobutyl iodide is combusted in a furnace with excess oxygen.
- **Separation and Detection:** The combustion products (CO_2 , H_2O) are passed through a series of columns that separate them. Their quantities are measured using detectors (e.g., thermal conductivity).
- **Calculation:** The mass percentages of Carbon and Hydrogen are calculated from the masses of CO_2 and H_2O produced. The percentages of fluorine and iodine can be determined by other specific analytical methods (e.g., ion chromatography or titration).
- **Formula Derivation:** The percentage composition data is used to derive the empirical formula. Combined with the molecular weight from mass spectrometry, the definitive molecular formula ($\text{C}_4\text{H}_2\text{F}_7\text{I}$) is determined.

Visualization of Molecular Formula Derivation

The logical workflow for determining the molecular formula and weight from elemental composition is illustrated below.



[Click to download full resolution via product page](#)

Caption: Derivation of Heptafluorobutyl Iodide's Molecular Formula.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Butane, 1,1,1,2,2,3,3-heptafluoro-4-iodo- [webbook.nist.gov]
- 2. 2,2,3,3,4,4,4-Heptafluoro-1-iodobutane, 96% | Fisher Scientific [fishersci.ca]
- 3. 2,2,3,3,4,4,4-HEPTAFLUORO-1-ODOBUTANE | 374-98-1 [chemicalbook.com]

- 4. avkworld.com [avkworld.com]
- 5. Fluorinated compounds, CAS#:374-98-1,2,2,3,3,4,4,4-七氟-1-碘丁烷,4-iodo-1,1,1,2,2,3,3-heptafluorobutane [en.chemfish.com]
- To cite this document: BenchChem. [A Technical Guide to Heptafluorobutyl Iodide: Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294390#heptafluorobutyl-iodide-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com